

Application of 2-Phenoxyethyl Isobutyrate as a Plasticizer in Thin Films

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Compound of Interest

Compound Name: 2-Phenoxyethyl isobutyrate

Cat. No.: B122394

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Introduction

2-Phenoxyethyl isobutyrate (PEI) is a versatile ester compound with applications in various industries, including cosmetics and pharmaceuticals.^[1] Its properties as a solvent and carrier are well-documented, and it is also recognized for its potential as a plasticizer.^[1] Plasticizers are essential additives in the formulation of thin films, serving to enhance flexibility, reduce brittleness, and improve overall mechanical durability.^[1] This document provides detailed application notes and protocols for utilizing **2-Phenoxyethyl isobutyrate** as a plasticizer in the development of thin films for research, drug delivery, and other advanced applications.

PEI's low volatility and good stability make it a promising candidate for applications where the longevity of the film's mechanical properties is crucial.^[1] This note will explore its effects on key film properties and provide standardized methods for its evaluation.

Physicochemical Properties of 2-Phenoxyethyl Isobutyrate

A summary of the key physicochemical properties of **2-Phenoxyethyl isobutyrate** is provided in the table below.

Property	Value	Reference
Synonyms	Isobutyric acid 2-phenoxyethyl ester	[1]
CAS Number	103-60-6	[1]
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
Molecular Weight	208.26 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Boiling Point	182 °C	[1]
Density	1.046 g/cm ³	[1]
Refractive Index	n _{20/D} 1.492 - 1.495	[1]

Application Data: Performance in Polymer Thin Films

The incorporation of **2-Phenoxyethyl isobutyrate** as a plasticizer significantly influences the mechanical and thermal properties of polymer thin films. Below are representative data illustrating the effect of varying concentrations of PEI on a model polymer film (e.g., Polyvinyl Acetate).

Mechanical Properties

The addition of a plasticizer like PEI is expected to decrease the tensile strength and Young's modulus, while increasing the elongation at break, making the film more flexible and less brittle.

PEI Concentration (% w/w of dry polymer)	Tensile Strength (MPa)	Elongation at Break (%)	Young's Modulus (GPa)
0 (Control)	35.2 ± 2.1	3.5 ± 0.5	2.1 ± 0.2
10	28.1 ± 1.8	15.2 ± 1.2	1.5 ± 0.1
20	21.5 ± 1.5	32.8 ± 2.5	0.9 ± 0.1
30	15.8 ± 1.2	55.1 ± 3.1	0.4 ± 0.05

Thermal Properties

Plasticizers work by inserting themselves between polymer chains, thereby reducing the intermolecular forces and lowering the glass transition temperature (T_g). A lower T_g signifies a more flexible material at room temperature.

PEI Concentration (% w/w of dry polymer)	Glass Transition Temperature (T _g) (°C)
0 (Control)	40.5
10	28.2
20	15.8
30	5.1

Experimental Protocols

Detailed methodologies for the preparation and characterization of thin films incorporating **2-Phenoxyethyl isobutyrate** are provided below.

Protocol 1: Preparation of Polymer Thin Films by Solvent Casting

This protocol describes a standard method for preparing polymer thin films with varying concentrations of **2-Phenoxyethyl isobutyrate**.

Materials:

- Film-forming polymer (e.g., Polyvinyl Acetate, Ethyl Cellulose)
- **2-Phenoxyethyl Isobutyrate** (PEI)
- Suitable solvent (e.g., Ethanol, Acetone)
- Petri dishes or flat casting surface
- Magnetic stirrer and hot plate
- Drying oven or desiccator

Procedure:

- **Polymer Solution Preparation:** Dissolve a known amount of the film-forming polymer in a suitable solvent to create a solution of desired concentration (e.g., 10% w/v). Stir the solution gently using a magnetic stirrer until the polymer is completely dissolved.
- **Plasticizer Incorporation:** To separate batches of the polymer solution, add the required volume of **2-Phenoxyethyl isobutyrate** to achieve the target concentrations (e.g., 10%, 20%, 30% w/w of the dry polymer weight). Stir each solution thoroughly to ensure homogenous mixing. A control solution with no plasticizer should also be prepared.
- **Casting:** Pour a specific volume of each solution into a level Petri dish or onto a flat casting surface. The volume will determine the final thickness of the film.
- **Drying:** Allow the solvent to evaporate slowly in a well-ventilated area at room temperature for 24 hours. To ensure complete removal of the solvent, the films can be further dried in an oven at a temperature below the boiling point of the solvent or in a desiccator.
- **Film Removal and Storage:** Carefully peel the dried films from the casting surface. Store the films in a desiccator to prevent moisture absorption until further characterization.

Protocol 2: Characterization of Mechanical Properties

This protocol outlines the procedure for evaluating the mechanical properties of the prepared thin films using a universal testing machine.

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Film cutting die or sharp razor blade
- Calipers or micrometer for thickness measurement

Procedure:

- Sample Preparation: Cut the prepared thin films into dumbbell-shaped specimens or rectangular strips of standard dimensions (e.g., as per ASTM D882).
- Thickness Measurement: Measure the thickness of each specimen at multiple points within the gauge length and calculate the average thickness.
- Tensile Testing:
 - Mount the specimen securely in the grips of the UTM.
 - Set the initial grip separation (gauge length).
 - Apply a constant rate of extension (e.g., 5 mm/min) until the film breaks.
 - Record the load and elongation data throughout the test.
- Data Analysis: From the stress-strain curve generated, calculate the following parameters:
 - Tensile Strength (MPa): The maximum stress the film can withstand before breaking.
 - Elongation at Break (%): The percentage increase in the length of the film at the point of fracture.
 - Young's Modulus (GPa): A measure of the film's stiffness, calculated from the initial linear portion of the stress-strain curve.

Protocol 3: Determination of Glass Transition Temperature (T_g)

This protocol describes the use of Differential Scanning Calorimetry (DSC) to determine the glass transition temperature of the polymer films.

Equipment:

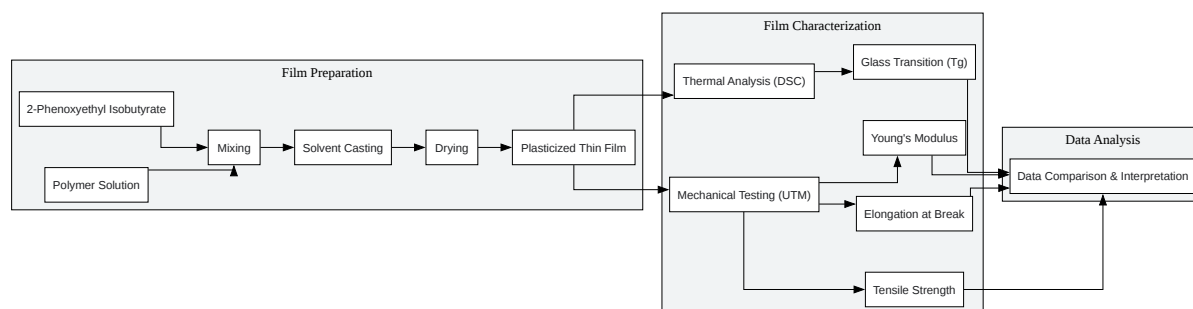
- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids

Procedure:

- Sample Preparation: Accurately weigh a small sample (5-10 mg) of the thin film and seal it in a hermetic aluminum pan. Prepare an empty sealed pan as a reference.
- DSC Analysis:
 - Place the sample and reference pans in the DSC cell.
 - Equilibrate the sample at a low temperature (e.g., -20°C).
 - Heat the sample at a constant rate (e.g., 10°C/min) to a temperature well above the expected T_g (e.g., 100°C).
 - Record the heat flow as a function of temperature.
- Data Analysis: The glass transition is observed as a step-like change in the heat flow curve. The T_g is typically determined as the midpoint of this transition.

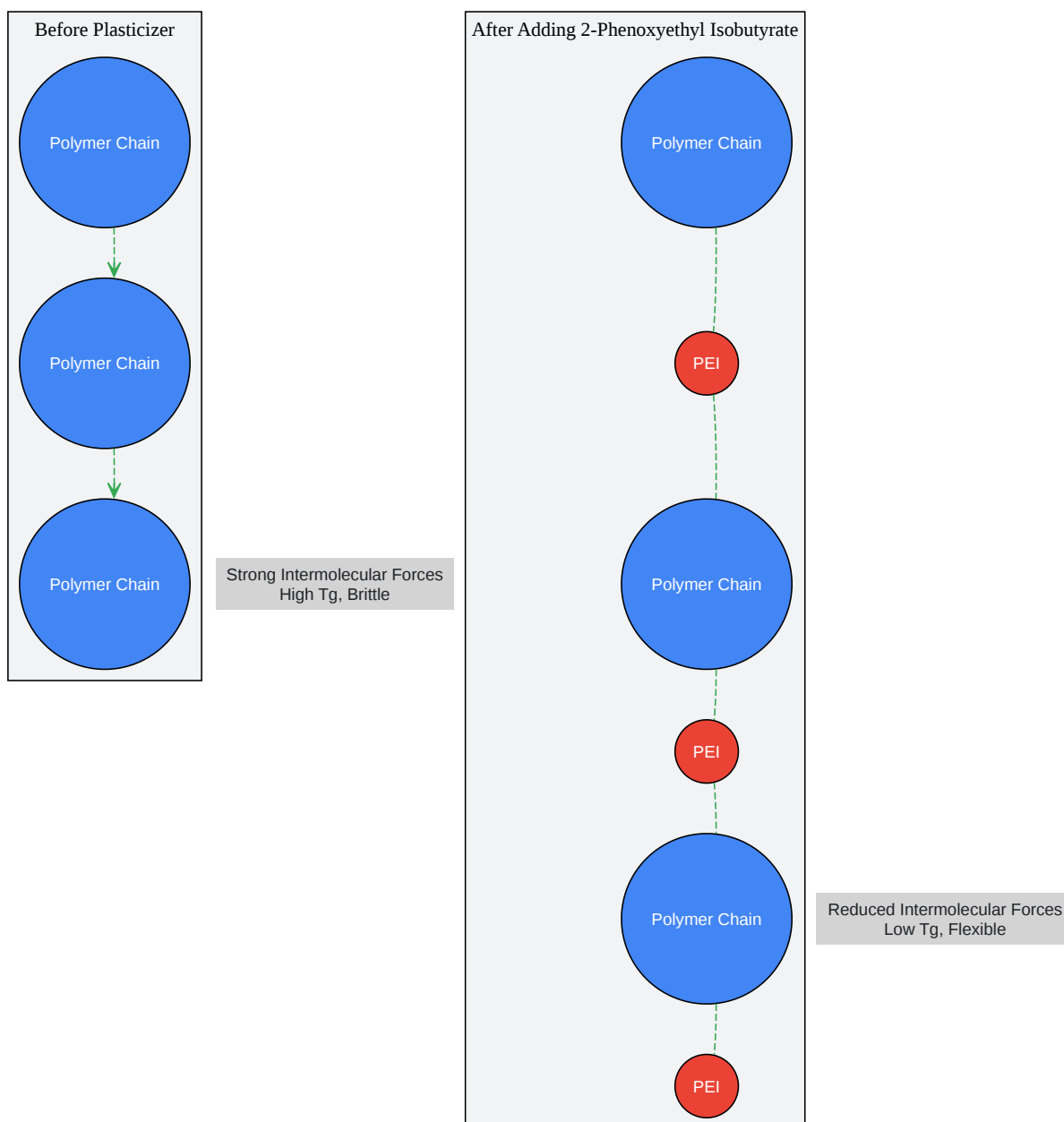
Visualizations

The following diagrams illustrate the experimental workflows for evaluating **2-Phenoxyethyl isobutyrate** as a plasticizer.



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Caption: Workflow for thin film preparation and characterization.



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Caption: Mechanism of plasticization by **2-Phenoxyethyl isobutyrate**.

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References

- 1. chemimpex.com [chemimpex.com]
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